

A Comparative Analysis of Quina and Levallois Lithic Reduction Strategies

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In the study of Middle Paleolithic tool production, the Quina and Levallois reduction strategies represent two distinct, yet occasionally interconnected, approaches to stone tool manufacture, primarily associated with Neanderthals. While both are sophisticated methods for producing flakes from a prepared core, they differ significantly in their objectives, methodologies, and the morphology of their end products. This guide provides an objective comparison of these two technologies, supported by experimental data, detailed protocols, and visual representations of their respective operational sequences (chaînes opératoires).

Core Concepts and Objectives

Levallois Reduction Strategy: The Levallois technique is fundamentally a method of predetermination. The core is meticulously prepared to control the size and shape of the flake that will be detached.^[1] This involves creating a hierarchical distinction between two surfaces of the core: a striking platform surface and a flaking surface. The flaking surface is shaped with specific convexities to guide the fracture when a flake is struck, resulting in a product of a predictable form.^[2] The primary goal is the efficient production of large, thin, and sharp flakes or points that require minimal further modification.^{[1][3]}

Quina Reduction Strategy: In contrast, the Quina strategy is less about producing a single predetermined flake and more about generating a continuous supply of thick, robust flakes that serve as blanks for heavy-duty scraping tools.^[4] Quina cores are often less elaborately prepared than Levallois cores and are characterized by an asymmetrical, often steep-angled working face. The strategy emphasizes the production of wide, thick flakes, frequently retaining

cortex on one edge, which provides a natural backing.^[4] These flakes are then subjected to extensive and characteristic "Quina retouch," a steep, scalar, overlapping retouch that creates durable, convex working edges.^[4]

Quantitative Comparison of Flake and Tool Morphology

Experimental archaeology provides quantitative data to differentiate the products of these two strategies. The following table summarizes key morphological differences observed in flakes and tools produced using Levallois and Quina methods. Data is synthesized from comparative analyses, such as those illustrated in studies of the Guanyindong Cave assemblages.

Attribute	Levallois Flakes	Quina Tools/Flakes	Interpretation
Mass (g)	Lower on average	Higher on average	Quina flakes are substantially more robust and massive, intended for heavy retouch and use.
Maximum Dimension (mm)	Generally larger and more standardized	Variable, but often wide	Levallois aims for large, but predetermined, blanks; Quina produces wide blanks for transverse scrapers.
Thickness (at 50% of max. dimension)	Thinner and more uniform	Significantly thicker	Thickness is a key diagnostic feature of Quina flakes, providing durability for steep retouch.
Edge Angle (degrees)	Acute, sharp cutting edges	Steeper, more obtuse angles (post-retouch)	Levallois flakes are valued for their initial sharpness; Quina tools are shaped for durability and scraping tasks.

This table is a synthesis of data presented in comparative lithic studies. The specific values can be seen in boxplot comparisons from archaeological findings, which show statistically significant differences in these attributes between the two technologies.[\[3\]](#)

Experimental Protocols

The replication of these ancient technologies in a controlled setting is crucial for understanding their mechanics and efficiency. Below are detailed methodologies for key experiments.

Experimental Protocol 1: Levallois Preferential Flake Production

Objective: To produce a single large, predetermined flake from a prepared core.

Materials:

- One large, high-quality flint or chert nodule (e.g., Texas chert)[5]
- Hard hammerstones of various sizes (quartzite or other hard rock)
- Safety equipment (goggles, gloves)

Methodology:

- Core Selection and Preparation (Phase 1): Select a suitable nodule. Establish a bifacial margin around the circumference of the nodule to create two intersecting surfaces.[2]
- Surface Hierarchy (Phase 2a): Designate one surface as the primary flaking surface (upper surface) and the other as the striking platform surface (lower surface).
- Convexity Management (Phase 2b): Shape the primary flaking surface by removing flakes from its periphery. The goal is to create both lateral and distal convexities. This "tortoise core" shape is what predetermines the final flake's form.[1]
- Platform Preparation (Phase 2c): Prepare a strong, faceted striking platform on the lower surface at one end of the core. The angle between the platform and the flaking surface should be approximately 90 degrees.[2]
- Preferential Flake Removal (Phase 3): Strike the prepared platform with a hard hammerstone with sufficient force. The fracture will propagate along the prepared convexities, detaching a large, thin, and sharp "Levallois flake." [5][6]
- Data Collection: All detached flakes (debitage and the final Levallois flake) are collected, cataloged, and measured for attributes such as length, width, thickness, platform dimensions, and mass.

Experimental Protocol 2: Quina Flake and Scraper Production

Objective: To produce thick, robust flakes and subsequently shape one into a Quina transverse scraper.

Materials:

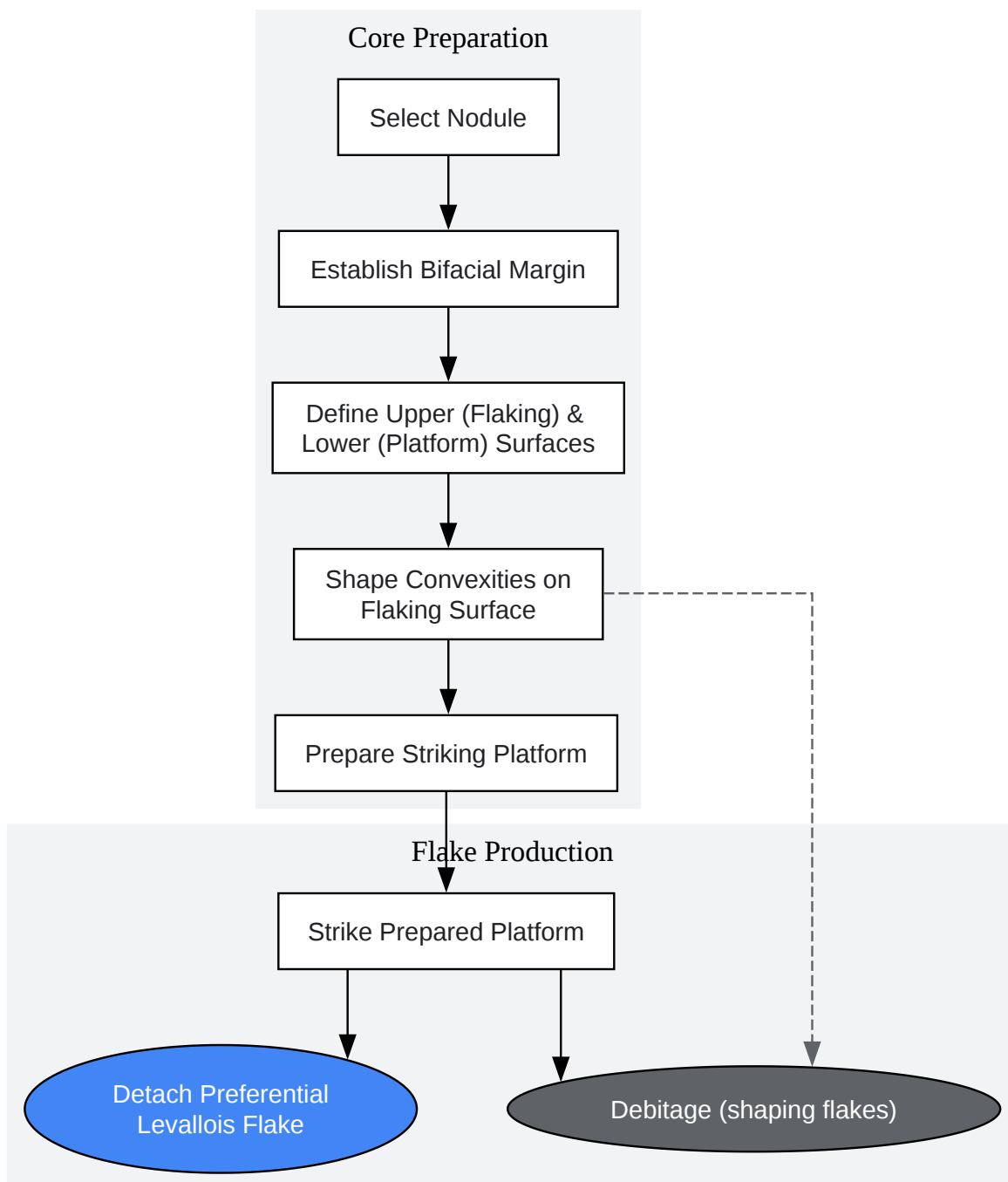
- A suitable flint or chert nodule (can be of lower quality than required for Levallois)
- Hard hammerstones
- Safety equipment

Methodology:

- Core Preparation: The initial preparation is often minimal. A striking platform is created on a nodule. The core face is often managed to maintain a steep angle.
- Flake Production: A series of thick, wide flakes are detached using a hard hammer. The knapper often exploits a single side of the core, resulting in flakes with an asymmetrical cross-section and often with a cortical back opposite the intended cutting edge.^[7]
- Blank Selection: A thick flake with a suitable morphology (e.g., a thick edge opposite a potential cutting edge) is selected for retouching.
- Quina Retouch Application: The selected blank is then modified using steep, scalar retouch. This is achieved by striking the edge at a high angle, removing small, overlapping flakes that often end in a step or hinge fracture. This process is repeated to create a durable, convex working edge.^[7]
- Resharpening (Optional): The tool's edge can be resharpened by applying further Quina retouch, which gradually reduces the size of the tool.
- Data Collection: The resulting flakes and the final tool are measured for mass, dimensions, thickness at multiple points, and edge angle.

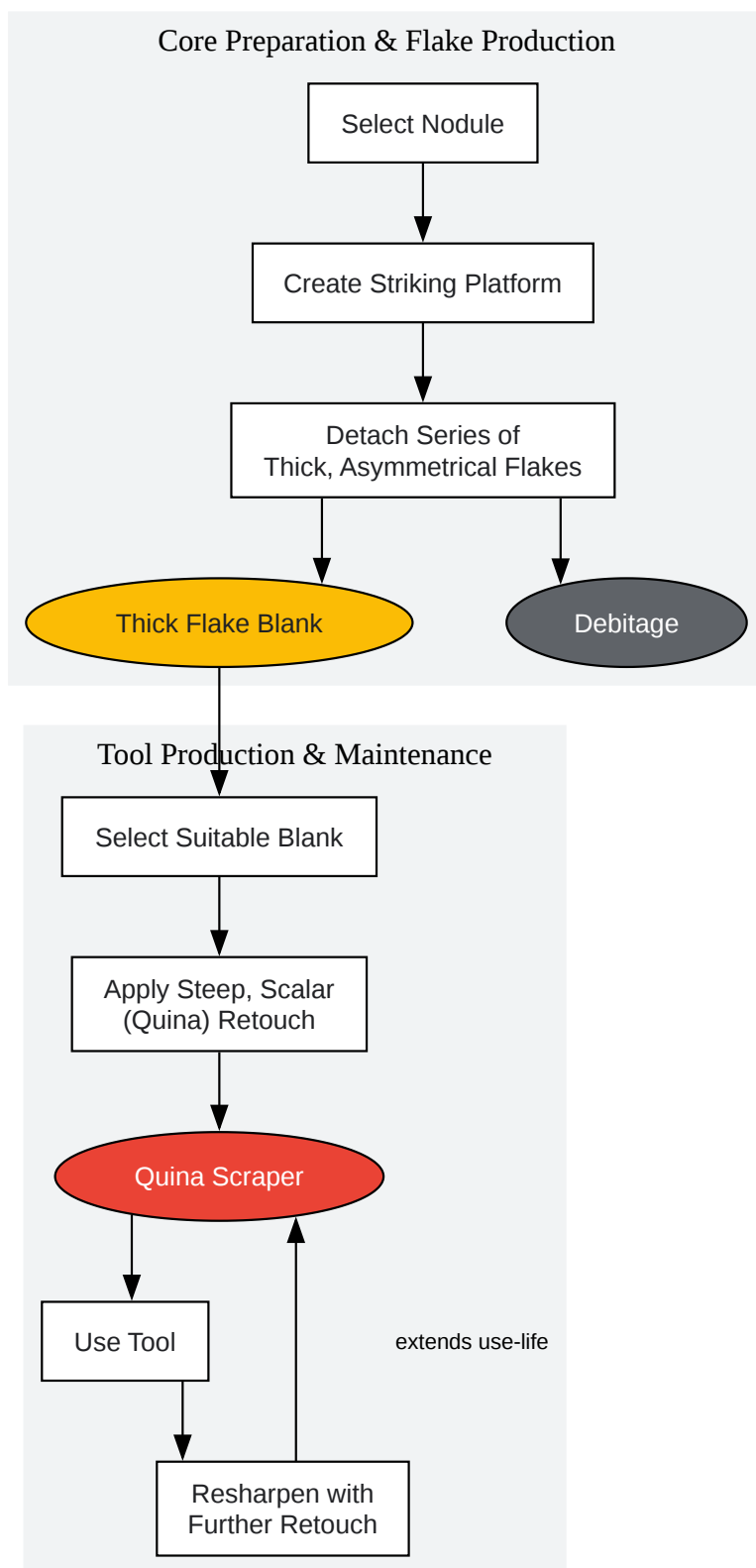
Visualization of Reduction Sequences

The following diagrams, generated using DOT language, illustrate the logical workflows (chaînes opératoires) of the Levallois and Quina reduction strategies.



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Levallois Chaîne Opératoire



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